

# A Comparative Guide to the Piezoelectric Properties of Bismuth Titanate and Barium Titanate

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## Compound of Interest

Compound Name: *Bismuth titanate*

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In the realm of piezoelectric materials, both **bismuth titanate** ( $\text{Bi}_4\text{Ti}_3\text{O}_{12}$ ) and barium titanate ( $\text{BaTiO}_3$ ) have carved out significant niches. While both are lead-free alternatives to the widely used lead zirconate titanate (PZT), their distinct structural and piezoelectric characteristics make them suitable for different applications. This guide provides a detailed comparison of their key properties, supported by experimental data, to aid researchers and scientists in selecting the appropriate material for their specific needs.

## At a Glance: Key Property Comparison

The following table summarizes the core piezoelectric and physical properties of **bismuth titanate** and barium titanate, offering a clear quantitative comparison.

Property	Bismuth Titanate (Bi <sub>4</sub> Ti <sub>3</sub> O <sub>12</sub> )	Barium Titanate (BaTiO <sub>3</sub> )
Piezoelectric Coefficient (d <sub>33</sub> )	20 - 40 pC/N (undoped and doped)[1]	190 - 470 pC/N (undoped and doped)[2][3]
Curie Temperature (T <sub>c</sub> )	~675 °C[4]	120 - 130 °C[5][6][7]
Electromechanical Coupling Factor (kp)	~0.2	~0.35 - 0.51[2][8]
Crystal Structure	Aurivillius (Layered Perovskite)	Perovskite
Spontaneous Polarization (Pr)	~4 µC/cm <sup>2</sup>	15 - 26 µC/cm <sup>2</sup> [5]

## In-Depth Analysis of Piezoelectric Performance

### Bismuth Titanate (Bi<sub>4</sub>Ti<sub>3</sub>O<sub>12</sub>): The High-Temperature Performer

**Bismuth titanate** is a member of the Aurivillius family of layered perovskites. Its most notable characteristic is its exceptionally high Curie temperature of approximately 675°C, which makes it an excellent candidate for piezoelectric sensors and actuators operating in high-temperature environments.[4]

However, the piezoelectric coefficient (d<sub>33</sub>) of pure **bismuth titanate** is relatively modest, typically in the range of 7-9 pC/N. Significant research has been dedicated to enhancing its piezoelectric properties through doping. For instance, co-doping with elements like Niobium (Nb) and Cerium (Ce) has been shown to dramatically increase the d<sub>33</sub> value. A notable example is a Bi<sub>3.97</sub>Ce<sub>0.03</sub>Ti<sub>2.98</sub>(WNb)<sub>0.01</sub>O<sub>12</sub> ceramic, which exhibited a giant piezoelectric coefficient of 40.2 pC/N while maintaining a high Curie temperature of 657°C.[1] Another study on Bi<sub>4</sub>Ti<sub>2.97</sub>(Cr<sub>1/3</sub>Ta<sub>2/3</sub>)<sub>0.03</sub>O<sub>12</sub> ceramics reported a d<sub>33</sub> of 26 pC/N with a T<sub>c</sub> of 687°C.[1] The electromechanical coupling factor (kp) of **bismuth titanate** is generally lower than that of barium titanate.

### Barium Titanate (BaTiO<sub>3</sub>): The Versatile Workhorse

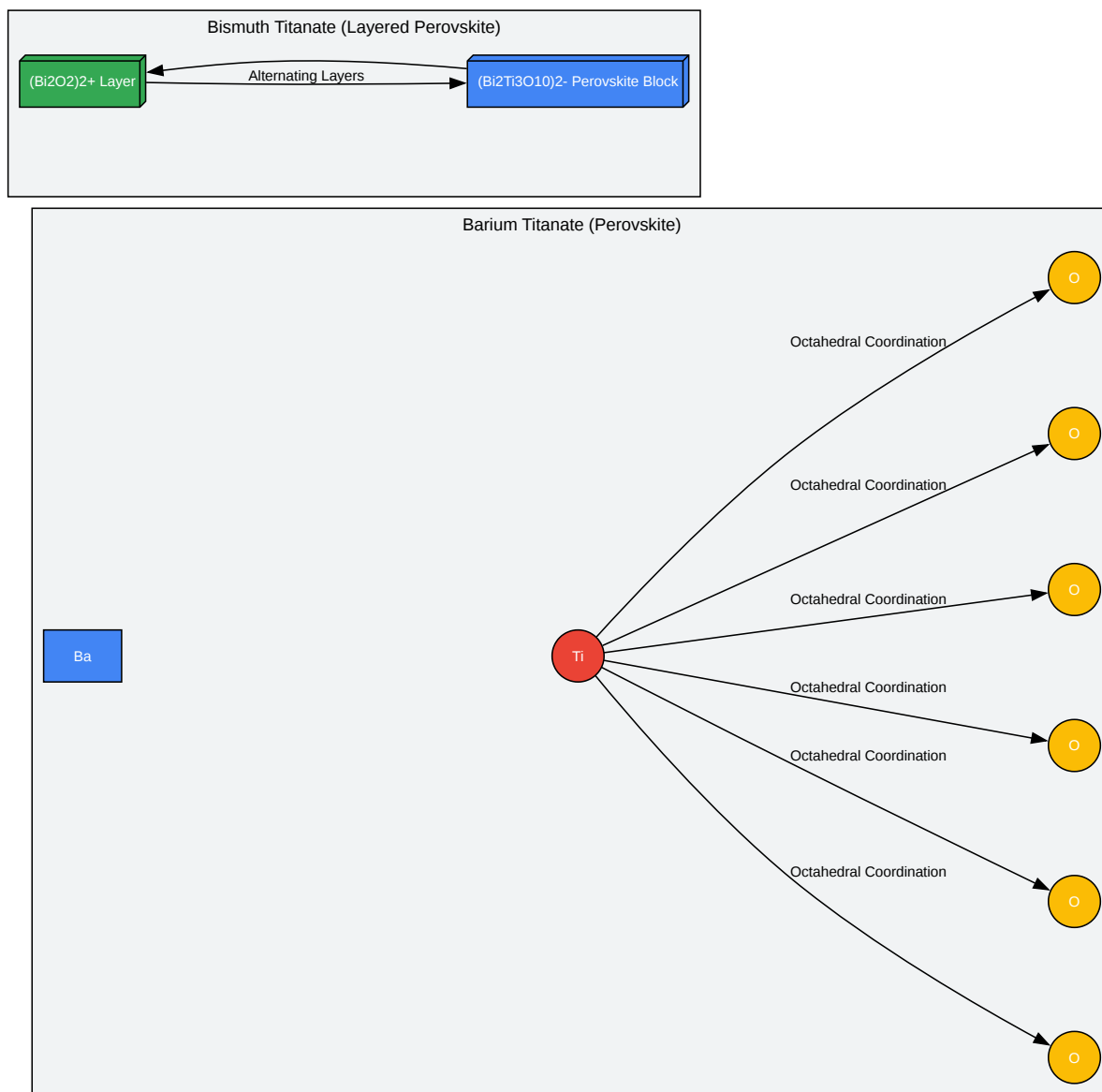
Barium titanate is a classic perovskite ferroelectric material and one of the first piezoelectric ceramics to be discovered.[9] Its primary advantages are its strong piezoelectric effect at room

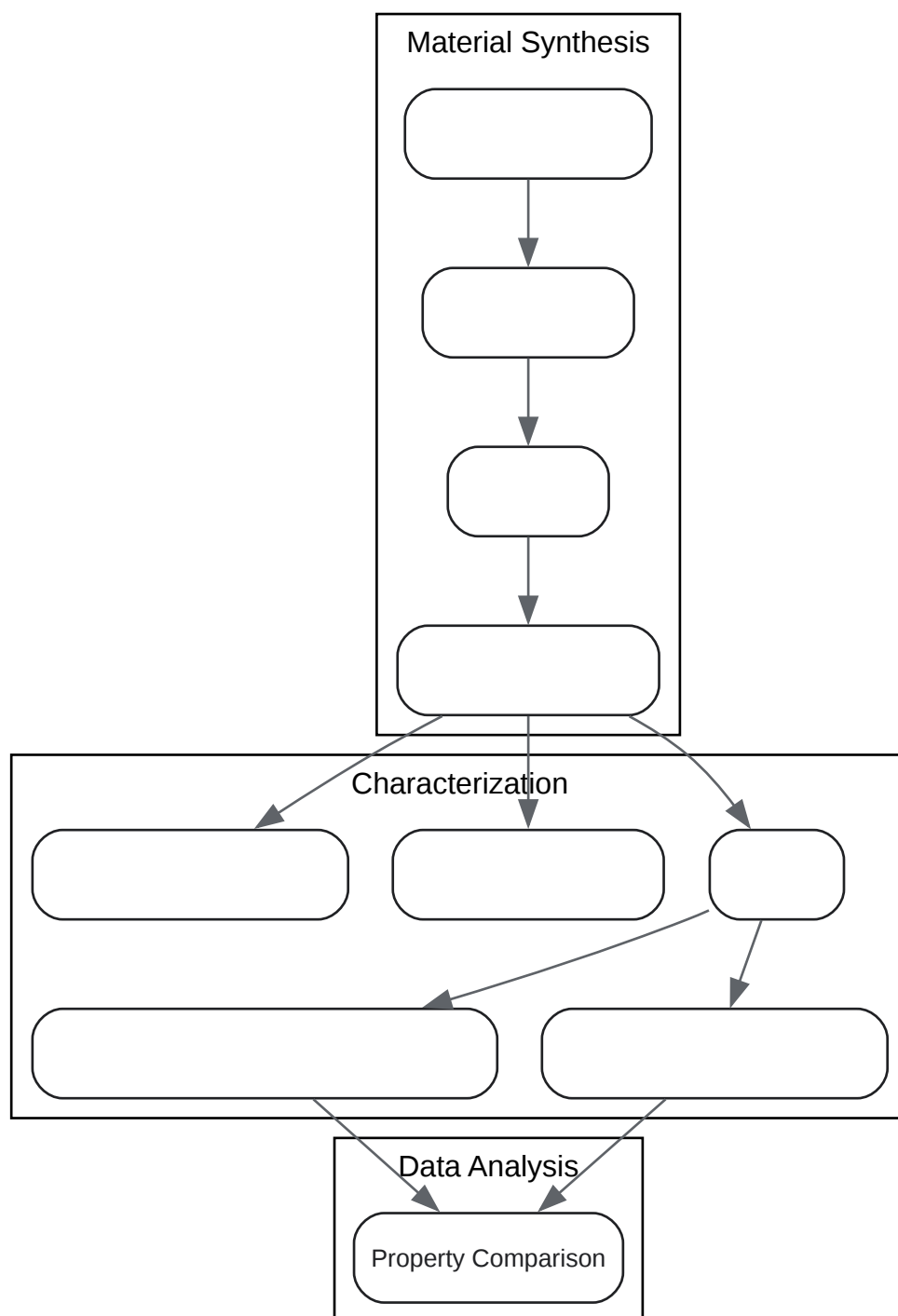
temperature and its relatively simple, well-understood crystal structure. The piezoelectric coefficient ( $d_{33}$ ) of barium titanate can vary significantly depending on factors such as grain size, doping, and processing conditions.<sup>[2]</sup> Values for undoped BaTiO<sub>3</sub> are often cited around 191 pC/N, while doped varieties, for instance with Zirconium (Zr) or Hafnium (Hf), can exhibit  $d_{33}$  values in the range of 290-470 pC/N.<sup>[2][3]</sup>

The major limitation of barium titanate is its relatively low Curie temperature, which is typically between 120°C and 130°C.<sup>[5][6][7]</sup> This restricts its use in applications where temperatures will exceed this range. The electromechanical coupling factor ( $k_p$ ) of BaTiO<sub>3</sub> is moderate, with values around 0.35, though this can be improved through various material engineering strategies.<sup>[2]</sup>

## Crystal Structure Comparison

The differing piezoelectric properties of **bismuth titanate** and barium titanate are fundamentally linked to their crystal structures.





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